

Physical and chemical properties of Secoxyloganin.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Secoxyloganin

Cat. No.: B110862

[Get Quote](#)

Secoxyloganin: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Secoxyloganin is a secoiridoid glycoside found in various medicinal plants, most notably in the flower buds and leaves of *Lonicera japonica* (Japanese honeysuckle).[1] This document provides an in-depth overview of the physical and chemical properties of **Secoxyloganin**, detailed experimental protocols for its isolation and analysis, and an exploration of its known biological activities and associated signaling pathways. The information is intended to serve as a valuable resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Physicochemical Properties

Secoxyloganin is a white to light yellow crystalline solid or powder.[2] Its core structure consists of a secoiridoid aglycone linked to a glucose molecule.

Structural and General Properties

A summary of the key physical and chemical properties of **Secoxyloganin** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₁₇ H ₂₄ O ₁₁	[3][4][5]
Molecular Weight	404.37 g/mol	[3][4][5]
IUPAC Name	2-[(2S,3R,4S)-3-ethenyl-5-methoxycarbonyl-2-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-3,4-dihydro-2H-pyran-4-yl]acetic acid	[3]
CAS Number	58822-47-2	
Appearance	Crystalline solid or powder	[2]
Purity	>98% (commercially available)	[2]
Storage	Under inert gas (nitrogen or Argon) at 2–8 °C	[2]

Solubility

Secoxyloganin exhibits solubility in a range of organic solvents and aqueous solutions, as detailed in Table 2.

Solvent	Solubility	Reference
Dimethylformamide (DMF)	5 mg/mL	
Dimethyl sulfoxide (DMSO)	5 mg/mL	
Ethanol	10 mg/mL	
Phosphate-Buffered Saline (PBS, pH 7.2)	10 mg/mL	

Spectral Data

The spectral characteristics of **Secoxyloganin** are crucial for its identification and characterization.

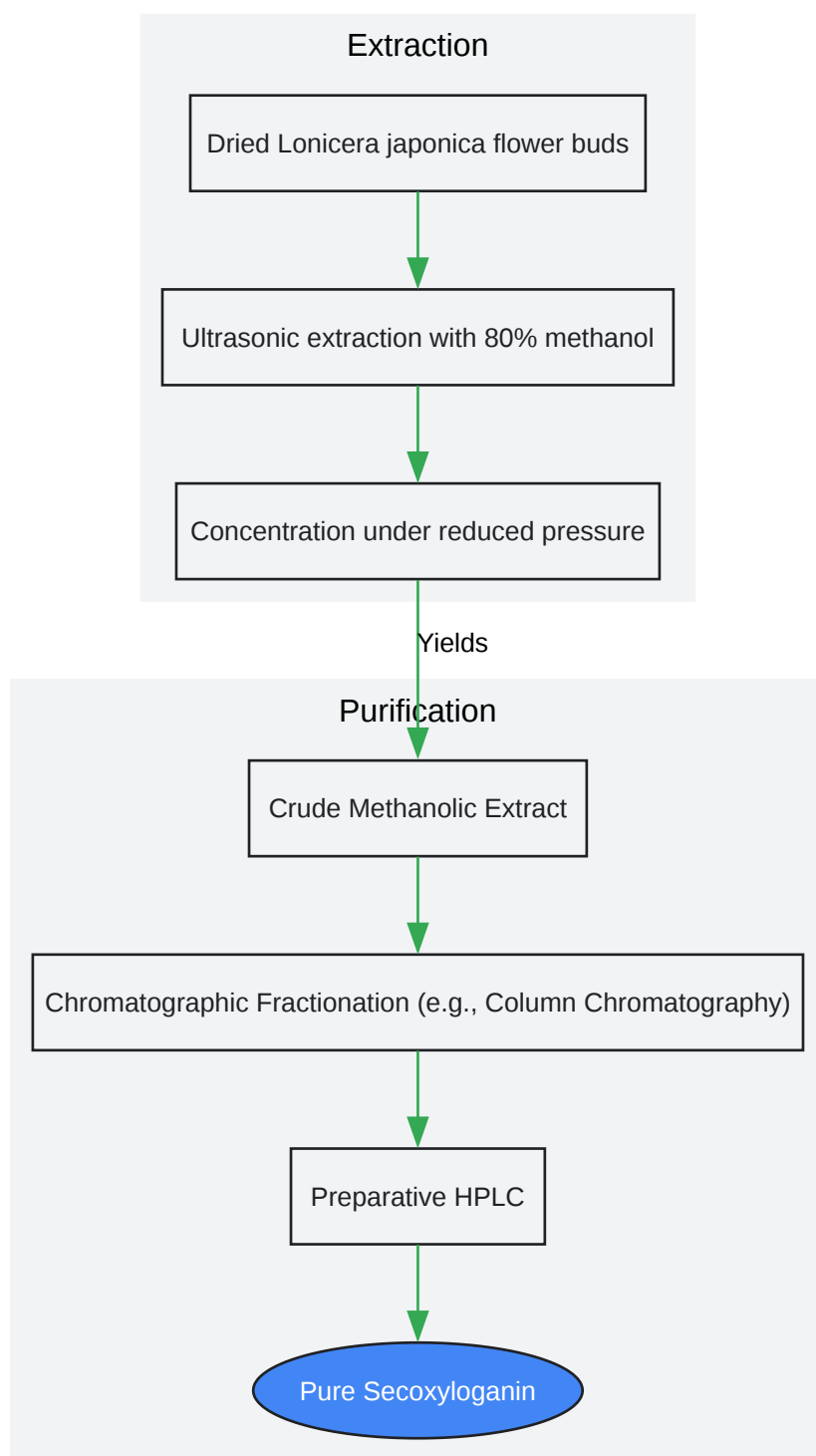
Spectral Data	Value	Reference
UV (λ_{max})	232 nm	
Mass Spectrometry	Precursor ion $[M-H]^-$ at m/z 403.125	[3]
^1H NMR	Data not explicitly available in searched public resources.	
^{13}C NMR	Data not explicitly available in searched public resources.	

Experimental Protocols

Isolation and Purification of Secoxyloganin from Lonicera japonica

This protocol describes a general method for the extraction and chromatographic separation of **Secoxyloganin** from the flower buds of *Lonicera japonica*.

Workflow for **Secoxyloganin** Isolation and Purification



[Click to download full resolution via product page](#)

Caption: Workflow for the isolation and purification of **Secoxyloganin**.

Methodology:

- Plant Material Preparation: Dried flower buds of *Lonicera japonica* are ground into a fine powder.[6]
- Extraction: The powdered plant material is subjected to ultrasonication with 80% methanol for 90 minutes. This process is repeated three times to ensure exhaustive extraction.[6]
- Concentration: The resulting methanolic extracts are combined and concentrated under reduced pressure to yield a crude extract.[6]
- Chromatographic Fractionation: The crude extract is then subjected to chromatographic fractionation. This can be achieved using various techniques, such as column chromatography over silica gel or other suitable stationary phases, with a gradient elution system of solvents like n-butanol, formic acid, and water.
- High-Performance Liquid Chromatography (HPLC) Purification: Fractions enriched with **Secoxyloganin** are further purified using preparative HPLC on a C18 column to yield the pure compound.

Analysis of Secoxyloganin by UPLC-MS/MS

This protocol provides a sensitive and selective method for the quantification of **Secoxyloganin** in various matrices.

Workflow for UPLC-MS/MS Analysis of **Secoxyloganin**



[Click to download full resolution via product page](#)

Caption: Workflow for the UPLC-MS/MS analysis of **Secoxyloganin**.

Methodology:

- Sample Preparation (from Plant Material):
 - Accurately weigh the dried, powdered plant material.
 - Add a suitable extraction solvent (e.g., 70% methanol).
 - Perform ultrasonic extraction.
 - Centrifuge to pellet solid debris.
 - Filter the supernatant through a 0.22 μm syringe filter into a UPLC vial.
- UPLC System:
 - Column: ACQUITY UPLC BEH C18, 1.7 μm , 2.1 x 100 mm (or equivalent).
 - Mobile Phase: A gradient of 0.1% formic acid in water and acetonitrile.
 - Flow Rate: As optimized for the specific column and system.
 - Injection Volume: Typically 1-5 μL .
- Mass Spectrometry:
 - Ionization Mode: Electrospray Ionization (ESI), negative mode.
 - Detection: Multiple Reaction Monitoring (MRM) of the transition from the precursor ion (m/z 403.1) to specific product ions.

Biological Activities and Signaling Pathways

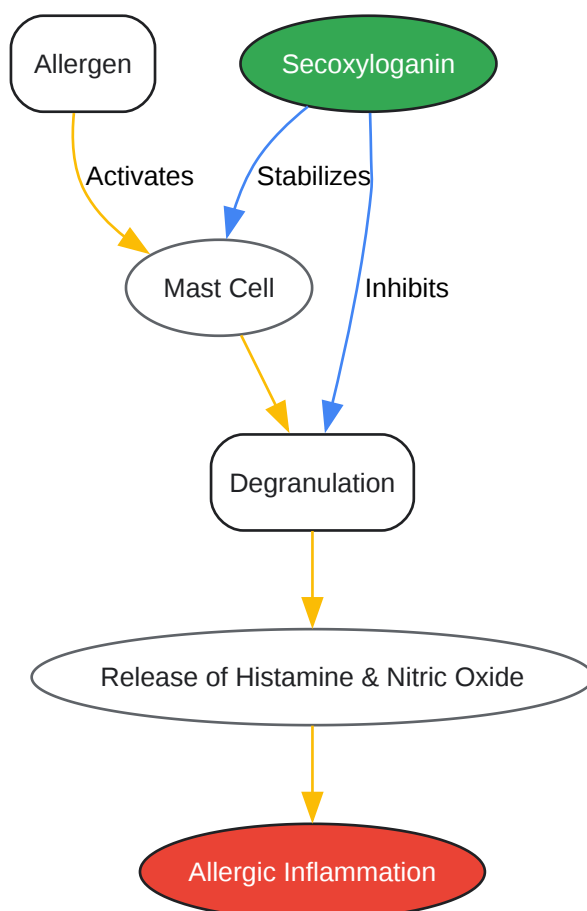
Secoxyloganin has been reported to possess several biological activities, including anti-allergic and antibacterial effects.

Anti-allergic Activity

Secoxyloganin has demonstrated anti-allergic properties by preventing the decrease in tail vein blood flow in a hen egg white lysozyme-sensitized mouse model, which is indicative of an

anti-inflammatory effect in allergic reactions. The proposed mechanism involves the stabilization of mast cells.

Proposed Anti-allergic Signaling Pathway of **Secoxyloganin**



[Click to download full resolution via product page](#)

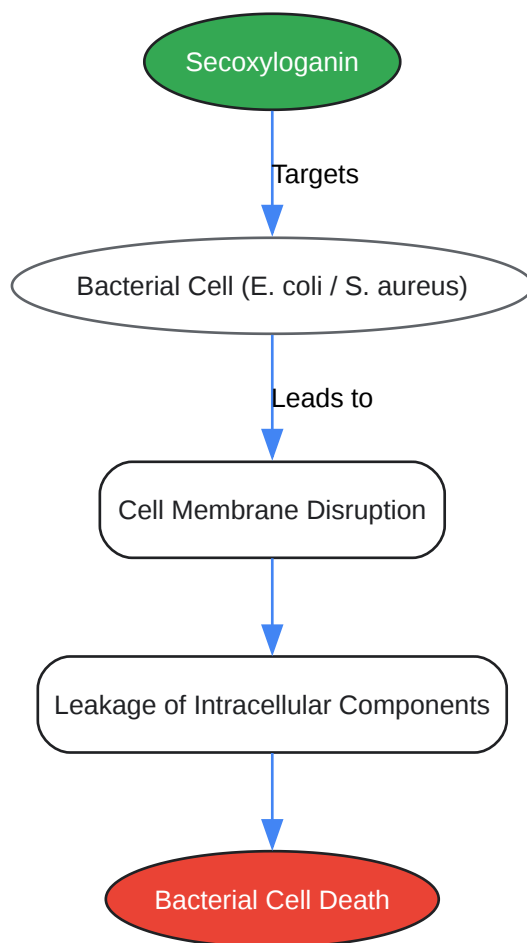
Caption: Proposed mechanism of anti-allergic action of **Secoxyloganin**.

The binding of allergens to IgE receptors on the surface of mast cells triggers a signaling cascade that leads to degranulation and the release of inflammatory mediators such as histamine and nitric oxide. **Secoxyloganin** is proposed to stabilize the mast cell membrane, thereby inhibiting degranulation and the subsequent release of these mediators, which in turn reduces the inflammatory response associated with allergic reactions.

Antibacterial Activity

Secoxyloganin has been shown to be active against both Gram-positive (*Staphylococcus aureus*) and Gram-negative (*Escherichia coli*) bacteria. While the precise mechanism has not been fully elucidated for **Secoxyloganin**, a common mechanism for plant-derived antimicrobial compounds involves the disruption of the bacterial cell membrane.

Proposed Antibacterial Mechanism of **Secoxyloganin**



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of antibacterial action of **Secoxyloganin**.

It is hypothesized that **Secoxyloganin** interacts with the bacterial cell membrane, leading to a loss of integrity. This disruption results in the leakage of essential intracellular components, ultimately causing bacterial cell death.

Conclusion

Secoxyloganin is a promising natural product with well-defined physicochemical properties and significant biological activities. The experimental protocols outlined in this guide provide a framework for its isolation, purification, and analytical quantification. Further research is warranted to fully elucidate the specific molecular mechanisms underlying its anti-allergic and antibacterial effects, which could pave the way for its development as a therapeutic agent. The lack of publicly available, detailed NMR spectral data remains a gap in the complete characterization of this compound and should be a focus of future research.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. bocsci.com [bocsci.com]
- 3. spectrabase.com [spectrabase.com]
- 4. Secoxyloganin | C₁₇H₂₄O₁₁ | CID 162868 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. GSRS [gsrs.ncats.nih.gov]
- 6. mimedb.org [mimedb.org]
- To cite this document: BenchChem. [Physical and chemical properties of Secoxyloganin.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b110862#physical-and-chemical-properties-of-secoxyloganin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com